

# Application Notes and Protocols: ACTH (6-24) (Human)

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: ACTH (6-24) (human)

Cat. No.: B12372446

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Adrenocorticotrophic hormone (ACTH) (6-24) is a fragment of the full-length human ACTH peptide. It is a competitive inhibitor of steroidogenesis induced by ACTH (1-39) and ACTH (5-24)[1]. This document provides detailed protocols for the reconstitution and storage of lyophilized **ACTH (6-24) (human)** to ensure its stability and efficacy for research applications. Proper handling is crucial to prevent degradation and maintain the biological activity of the peptide.

## Quantitative Data Summary

The following tables provide a summary of the key quantitative parameters for the reconstitution and storage of ACTH (6-24).

Table 1: Reconstitution of Lyophilized ACTH (6-24)



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Table 2: Storage of ACTH (6-24)



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

## Experimental Protocols

### Protocol 1: Reconstitution of Lyophilized ACTH (6-24)

This protocol describes the procedure for reconstituting lyophilized ACTH (6-24) to a stock solution.

Materials:

- Vial of lyophilized **ACTH (6-24) (human)**
- Sterile, high-purity water (e.g., Milli-Q, water for injection)

- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Microcentrifuge

#### Procedure:

- **Equilibrate the Vial:** Before opening, allow the vial of lyophilized peptide to warm to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect peptide stability.
- **Centrifuge:** Briefly centrifuge the vial at a low speed (e.g., 2000-3000 x g for 1-2 minutes) to ensure all the lyophilized powder is at the bottom of the vial.
- **Solvent Addition:** Carefully open the vial and add the required volume of sterile water to achieve the desired concentration (e.g., for 1 mg of peptide, add 1 mL of water to get a 1 mg/mL stock solution).
- **Dissolution:** Gently swirl the vial or pipette the solution up and down to dissolve the peptide. If necessary, vortex for a few seconds. Avoid vigorous shaking, as this can cause peptide aggregation.
- **Complete Solubilization:** Visually inspect the solution to ensure that the peptide has completely dissolved and the solution is clear.

## Protocol 2: Storage of Reconstituted ACTH (6-24)

This protocol outlines the best practices for storing the reconstituted ACTH (6-24) solution to maintain its integrity.

#### Materials:

- Reconstituted ACTH (6-24) stock solution
- Sterile, low-protein binding microcentrifuge tubes (e.g., polypropylene)

- Calibrated micropipettes and sterile tips

#### Procedure:

- Aliquoting: To avoid repeated freeze-thaw cycles, which can lead to peptide degradation, it is highly recommended to aliquot the reconstituted stock solution into smaller, single-use volumes. The volume of each aliquot should be based on the amount needed for a single experiment.
- Short-Term Storage: For use within a few days, aliquots can be stored at 4°C.
- Long-Term Storage: For longer-term storage, aliquots should be frozen at -20°C (for up to 1 month) or -80°C (for up to 6 months).
- Labeling: Clearly label each aliquot with the peptide name, concentration, and date of reconstitution.
- Thawing: When ready to use, thaw a single aliquot at room temperature or on ice. Do not refreeze any unused portion of the thawed aliquot.

## Diagrams



### FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Workflow for the reconstitution of lyophilized ACTH (6-24).



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Decision tree for the storage of reconstituted ACTH (6-24).

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. biochemia-medica.com \[biochemia-medica.com\]](https://www.biochemia-medica.com)
- To cite this document: BenchChem. [Application Notes and Protocols: ACTH (6-24) (Human)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12372446#acth-6-24-human-reconstitution-and-storage>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)